# A Comprehensive Technical Guide to the Physical Properties of (+)-Diisopropyl L-tartrate

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## Introduction

**(+)-Diisopropyl L-tartrate** (DIPT) is a chiral diester of L-tartaric acid, widely employed as a chiral auxiliary and ligand in asymmetric synthesis. Its utility in creating stereospecific products, most notably in the Sharpless asymmetric epoxidation, makes a thorough understanding of its physical properties essential for reaction optimization, process scale-up, and ensuring reproducibility in synthetic chemistry. This technical guide provides an in-depth overview of the key physical properties of **(+)-Diisopropyl L-tartrate**, complete with experimental methodologies for their determination.

## Core Physical Properties

The physical characteristics of **(+)-Diisopropyl L-tartrate** are fundamental to its handling, application, and behavior in various solvent systems. It typically presents as a clear, colorless to pale yellow viscous liquid.[1][2]

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **(+)-Diisopropyl L-tartrate** compiled from various sources.

| Property | Value | Conditions |
|---|---|---|
| Molecular Formula | $C_{10}H_{18}O_6$ | |
| Molecular Weight | 234.25 g/mol | |
| Boiling Point | 152 °C | at 12 mmHg |
| ~275 °C | at 760 mmHg (extrapolated)[3] | |
| Density | 1.114 g/mL | at 25 °C |
| Refractive Index (n_D) | 1.4380 - 1.4420 | at 20 °C[2] |
| Specific Optical Rotation ([α]_D) | +17.0 ± 2.0° | neat, at 20 °C[2] |
| Flash Point | 110 °C | closed cup[3] |
| Solubility | | |
| Soluble | Chloroform (Slightly), Methanol (Slightly) | |
| Soluble | Organic solvents such as ethanol and ether[4] | |
| Limited solubility | Water[4] | |

# Experimental Protocols

The accurate determination of the physical properties of **(+)-Diisopropyl L-tartrate** relies on standardized experimental procedures. Below are detailed methodologies for measuring the key properties outlined in this guide.

# Determination of Boiling Point (Reduced Pressure)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For high-boiling liquids like **(+)-Diisopropyl L-tartrate**, distillation under reduced pressure is employed to prevent decomposition.

Methodology:

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The system is connected to a vacuum pump with a manometer to monitor the pressure.

- Sample Preparation: The round-bottom flask is charged with **(+)-Diisopropyl L-tartrate** and a few boiling chips or a magnetic stir bar to ensure smooth boiling.

- Distillation: The system is evacuated to the desired pressure (e.g., 12 mmHg). The flask is then heated gently.

- Data Collection: The temperature is recorded when the liquid is consistently condensing on the thermometer bulb and dripping into the condenser. This temperature is the boiling point at the recorded pressure.

## Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it can be determined using a pycnometer or a graduated cylinder and a balance.

Methodology (using a pycnometer):

- Pycnometer Preparation: A clean, dry pycnometer of a known volume is weighed accurately.

- Sample Filling: The pycnometer is filled with **(+)-Diisopropyl L-tartrate**, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to the desired temperature (e.g., 25 °C).

- Weighing: The filled pycnometer is weighed accurately.

- Calculation: The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property that is dependent on temperature and the wavelength of light used.

Methodology (using an Abbe refractometer):

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index.

- Sample Application: A few drops of **(+)-Diisopropyl L-tartrate** are placed on the prism of the refractometer.

- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature should be maintained at the specified value (e.g., 20 °C) using a water bath connected to the refractometer.

## Determination of Specific Optical Rotation

Specific optical rotation is a fundamental property of chiral compounds and is the angle to which a plane-polarized light is rotated by a solution of the compound at a specific concentration and path length.

Methodology (using a polarimeter):

- Instrument Calibration: The polarimeter is calibrated to a zero reading using a blank (the neat liquid for a pure sample).

- Sample Preparation: A polarimeter tube of a known path length (e.g., 1 decimeter) is carefully filled with **(+)-Diisopropyl L-tartrate**, ensuring no air bubbles are present.

- Measurement: The filled tube is placed in the polarimeter. A monochromatic light source (typically a sodium D-line at 589 nm) is passed through the sample.

- Data Collection: The analyzer is rotated until the light intensity matches the reference, and the angle of rotation is recorded.

- Calculation: For a neat liquid, the specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * d)$, where $\alpha$ is the observed rotation, $l$ is the path length in decimeters, and $d$ is the

density of the liquid in g/mL.

## Logical Relationships in Property Determination

The determination of the physical properties of **(+)-Diisopropyl L-tartrate** involves a logical workflow, starting from the pure substance and leading to its characteristic physical constants through specific experimental techniques.
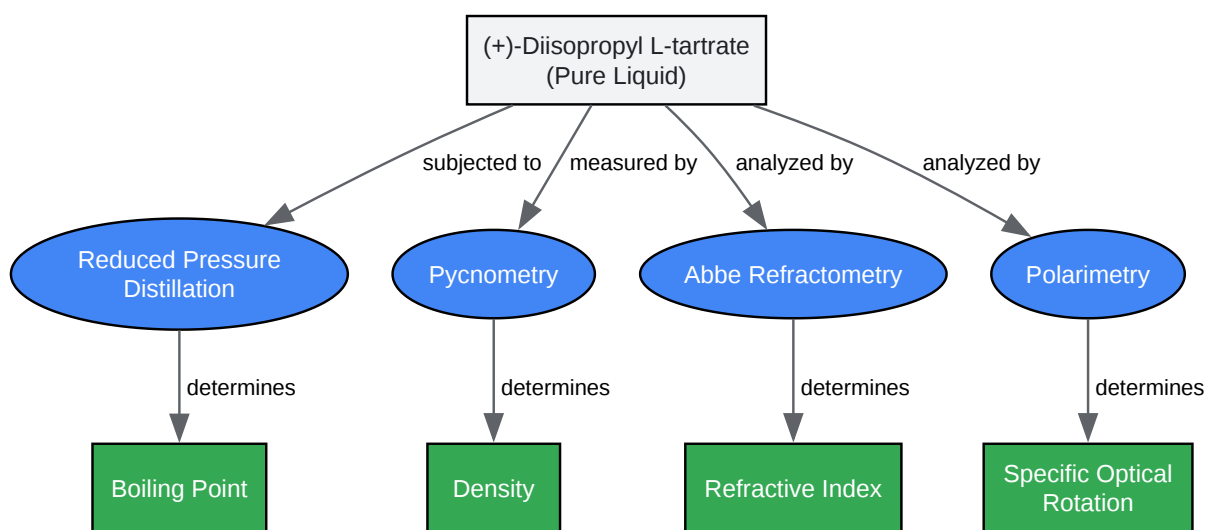


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Caption: Experimental workflow for determining the physical properties of **(+)-Diisopropyl L-tartrate**.

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## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chemcess.com [chemcess.com]
- 3. (+)-Diisopropyl L-tartrate | 2217-15-4 [chemicalbook.com]

- 4. CAS 2217-15-4: Diisopropyl tartrate | CymitQuimica [cymitquimica.com]
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